

# A Comprehensive Technical Guide to Carbostryril 124

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## Compound of Interest

Compound Name: Carbostryril 124

Cat. No.: B023007

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## Executive Summary

**Carbostryril 124**, identified by CAS number 19840-99-4, is a versatile heterocyclic aromatic compound with the systematic name 7-amino-4-methylquinolin-2(1H)-one.[1][2][3] Initially recognized for its properties as a laser dye, its utility has expanded significantly into the realms of medicinal chemistry and biotechnology.[4][5] This compound serves as a crucial building block in the synthesis of pharmaceuticals, particularly those with potential antipsychotic and antidepressant activities.[1] Furthermore, its derivatives have been investigated for anticancer properties, and its inherent fluorescence makes it a valuable tool for developing biological probes and imaging agents.[6][7] This document provides an in-depth overview of **Carbostryril 124**, consolidating its chemical properties, synthesis protocols, and known biological applications to serve as a technical resource for the scientific community.

## Chemical and Physical Properties

**Carbostryril 124** is an off-white to tan crystalline solid.[1][5] Its core structure is a quinolinone moiety, which is related to quinoline.[5] The compound is sparingly soluble in water but shows slight solubility in organic solvents like DMSO and methanol.[1][8] Key physicochemical and spectral properties are summarized below.

Property	Value	Source(s)
Systematic Name	7-amino-4-methylquinolin-2(1H)-one	[1][3]
Synonyms	7-Amino-4-methyl-2-hydroxyquinoline, 7-Amino-4-methyl-carbostyryl	[2][4][5]
CAS Number	19840-99-4	[1][2][4]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O	[2][4][8]
Molecular Weight	174.20 g/mol	[2][4][8]
Appearance	Off-white to tan solid	[1][5][8]
Melting Point	278-280 °C (lit.); >270 °C (decomposes)	[2][8]
UV Absorption (λ <sub>max</sub> )	350 nm	[2]
Absorption Wavelength	219 nm (in water, pH 5 to 9)	[9]
Solubility	DMSO (Slightly), Methanol (Slightly)	[8]
Storage Temperature	2-8°C, Keep in dark place, Inert atmosphere	[1][5]

## Synthesis and Logic

The synthesis of **Carbostyryl 124** and related quinolinone structures is well-documented. A common laboratory-scale method involves the condensation and cyclization of an amine with a β-ketoester.

## General Synthesis Protocol

A representative synthesis of 7-amino-4-methylquinolin-2(1H)-one involves the reaction of an appropriate aminobenzamide with a β-ketoester like ethyl acetoacetate.[10]

Materials:

- Isophthalamide (or a related m-phenylenediamine derivative)
- Ethyl acetoacetate
- Methanol
- Chloroform
- Silica Gel (100-200 mesh)
- Ice

Procedure:[[10](#)]

- Add isophthalamide (1.0 g, 9.3 mmol) to ethyl acetoacetate (1.2 eq).
- Heat the mixture to reflux and maintain for 20 hours.
- Monitor the reaction for completion (e.g., by TLC).
- After completion, pour the reaction mixture into 100 g of ice.
- Collect the resulting precipitate by vacuum filtration.
- Purify the crude product by silica gel column chromatography using a 1:99 (v/v) mixture of methanol/chloroform as the eluent to afford the final product, 7-amino-4-methylquinolin-2(1H)-one.

## Synthesis Workflow Diagram

The logical flow of the synthesis protocol described above can be visualized as a straightforward sequence of chemical transformation and purification steps.

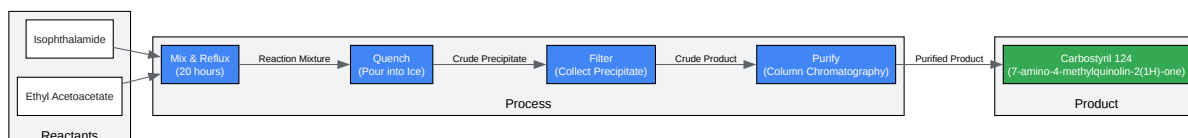


Figure 1: General Synthesis Workflow for Carbostryl 124

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Caption: Figure 1: General Synthesis Workflow for **Carbostryl 124**.

## Biological Activity and Applications

**Carbostryl 124** is not merely a synthetic intermediate; it possesses intrinsic biological relevance and serves as a scaffold for developing new therapeutic agents and research tools.

## Role as a Pharmaceutical Building Block

The primary pharmaceutical application of **Carbostryl 124** is its use as a key intermediate in the synthesis of more complex molecules.<sup>[1][5]</sup> Its quinolinone core is a privileged structure in medicinal chemistry, found in a variety of bioactive compounds. It is noted as a building block for antipsychotic drugs, leveraging its structural features to interact with targets in the central nervous system.<sup>[1]</sup>

## Anticancer Research

Recent research has focused on using **Carbostryl 124** as a starting material to synthesize novel derivatives with potential anticancer activity. A 2018 study detailed the synthesis of new compounds based on the 7-amino-4-methylquinolin-2(1H)-one structure, which were then evaluated for their efficacy as anticancer agents.<sup>[7]</sup> This line of research suggests the quinolinone scaffold is a promising backbone for the development of new oncological therapies.<sup>[7]</sup>

## Fluorescent and Chromophoric Applications

**Carbostyryl 124** is also classified as a sensitising chromophore and a laser dye.[4][11] It can act as an effective organic sensitizer for lanthanide ions like terbium and europium, where excitation of the **Carbostyryl 124** molecule at 320 nm leads to characteristic metal-based luminescence.[11] This property is highly valuable in the development of fluorescent probes for biological imaging and biochemical assays, allowing for the visualization and tracking of cellular processes.[6][11]

## Logic of Application Development

The development pathway from a core chemical structure to a functional application follows a logical progression from synthesis to functionalization and subsequent testing.

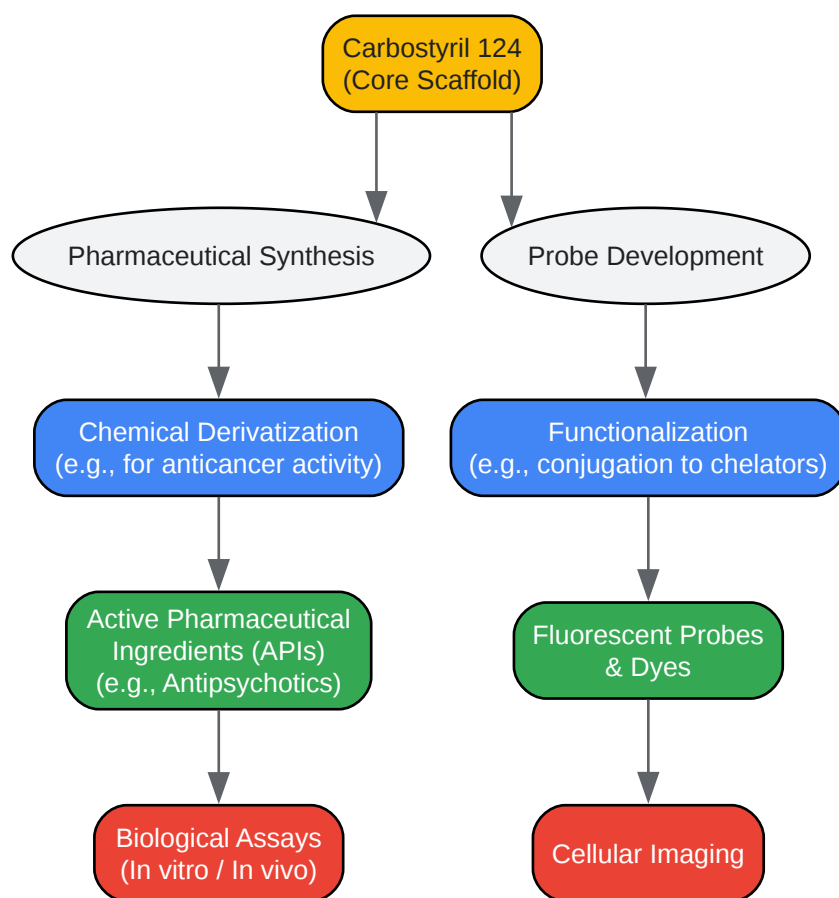


Figure 2: Application Development Logic

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Caption: Figure 2: Application Development Logic.

# Experimental Protocols: Anticancer Activity Screening

While specific protocols for **Carbostyryl 124** itself are not detailed in the provided search results, the methodology used for its derivatives provides a clear template for how its biological activity can be assessed. The following is a representative protocol based on studies of related compounds.<sup>[7]</sup>

## In Vitro Cytotoxicity Assay (MTT Assay)

**Objective:** To determine the concentration at which a compound inhibits the growth of cancer cell lines by 50% (GI<sub>50</sub>).

**Materials:**

- Human cancer cell lines (e.g., from the NCI-60 panel).
- RPMI-1640 medium supplemented with 10% fetal bovine serum.
- Test compound (**Carbostyryl 124** derivative) dissolved in DMSO.
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
- Phosphate-buffered saline (PBS).
- 96-well microtiter plates.

**Procedure:**

- **Cell Seeding:** Plate cancer cells in 96-well plates at an appropriate density and incubate for 24 hours to allow for attachment.
- **Compound Treatment:** Add various concentrations of the test compound (solubilized in DMSO and diluted in medium) to the wells. Include a vehicle control (DMSO only) and a positive control (e.g., a known anticancer drug).
- **Incubation:** Incubate the plates for 48-72 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.

- **MTT Addition:** Remove the medium and add fresh medium containing MTT solution to each well. Incubate for 3-4 hours. The MTT is reduced by metabolically active cells to form a purple formazan precipitate.
- **Solubilization:** Remove the MTT medium and add DMSO to each well to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Analysis:** Calculate the percentage of cell growth inhibition for each compound concentration relative to the vehicle control. Determine the GI<sub>50</sub> value by plotting inhibition versus log concentration.

## Assay Workflow Diagram

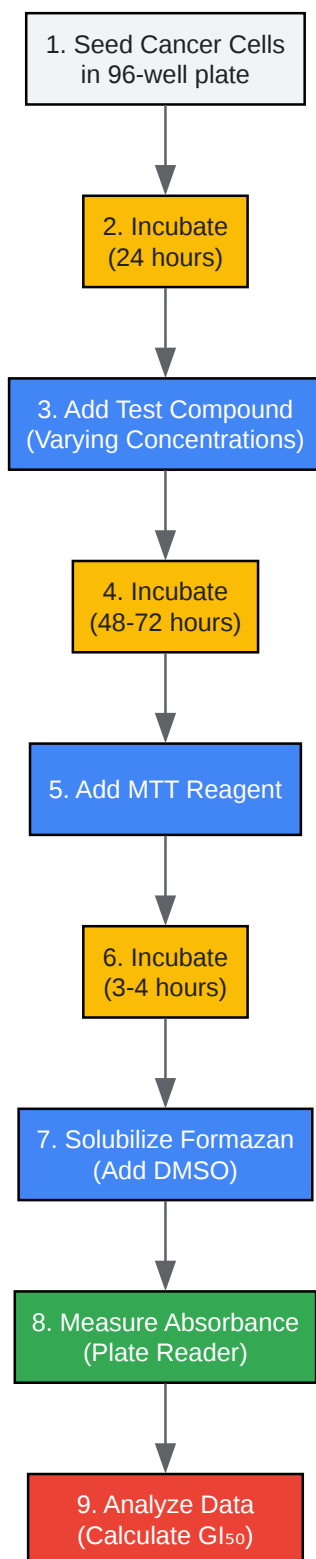


Figure 3: Workflow for In Vitro Cytotoxicity (MTT) Assay

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Caption: Figure 3: Workflow for In Vitro Cytotoxicity (MTT) Assay.



## Conclusion

**Carbostyryl 124** (CAS 19840-99-4) is a compound of significant interest due to its dual utility as both a functional material (laser dye, chromophore) and a versatile scaffold in medicinal chemistry. Its established role as an intermediate for antipsychotics and its emerging potential in anticancer drug discovery highlight its importance for drug development professionals. The methodologies for its synthesis are straightforward, and its biological activity can be robustly evaluated using standard in vitro assays. Future research will likely focus on elucidating specific mechanisms of action for its bioactive derivatives and expanding its application in high-resolution biological imaging.

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